

N-tert-butylacrylamide CAS number and synonyms

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An In-depth Technical Guide to N-tert-butylacrylamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-tert-**butylacrylamide** (NTBA) is a versatile monofunctional acrylamide monomer notable for its hydrophobic tert-butyl group. This technical guide provides a comprehensive overview of NTBA, including its chemical identity, physicochemical properties, synthesis, and polymerization methods. It also explores its diverse applications, particularly in the realms of polymer chemistry and drug delivery systems. Detailed experimental protocols and graphical representations of key processes are included to facilitate practical application and further research.

Chemical Identity and Synonyms

N-tert-**butylacrylamide** is a white to off-white crystalline solid.[1][2] Its unique structure, featuring a bulky hydrophobic tert-butyl group, imparts specific characteristics to the polymers derived from it.[3]

CAS Number: 107-58-4[2][4][5]

Synonyms:

N-(1,1-Dimethylethyl)-2-propenamide[2][4][5]



- N-t-Butylacrylamide[2][5]
- TBA[1][4]
- NTBA[6]
- N-Acryloyl-tert-butylamine[4]
- · Acrylamide, N-tert-butyl-[4]
- n-(1,1-dimethylethyl)-2-propenamid[4]

Physicochemical Properties

A summary of the key physicochemical properties of N-tert-**butylacrylamide** is presented in the table below. This data is essential for its handling, storage, and application in various experimental setups.

Property	Value	Reference(s)
Molecular Formula	C7H13NO	[1][4]
Molecular Weight	127.18 g/mol	[1][2][4][6]
Melting Point	126-130 °C	[1][2][5][7][8]
Boiling Point	235.98 °C (estimate)	[1]
Density	1.20 g/cm ³	[2][8]
Solubility in Water	1 g/L at 30°C	[1]
logP	1.45 at 25°C	[1]
Vapor Pressure	0.385 Pa at 25°C	[1]

Synthesis of N-tert-butylacrylamide

N-tert-**butylacrylamide** is commonly synthesized via the Ritter reaction.[2][4] This reaction involves the addition of a carbocation, generated from an alcohol or alkene in the presence of a strong acid, to a nitrile.



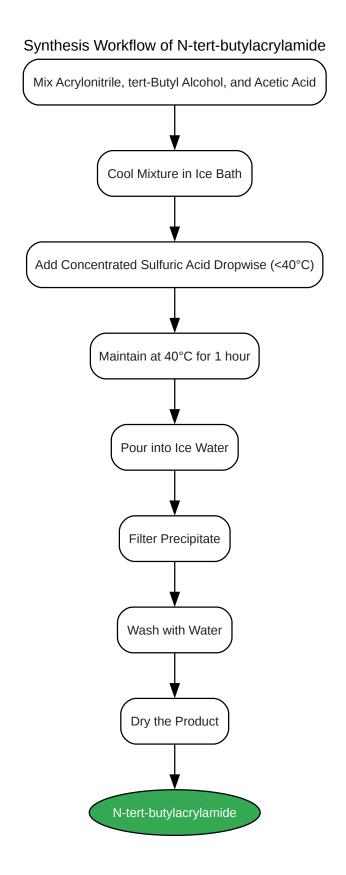
General Experimental Protocol for Synthesis

The following protocol is a representative method for the synthesis of N-tert-butylacrylamide:

- Reactant Preparation: In a reaction flask equipped with a stirrer and cooling bath, a solution of acrylonitrile (5.3 g), tert-butyl alcohol (7.4 g), and acetic acid (50 ml) is prepared.
- Acid Addition: The solution is cooled in an ice bath, and concentrated sulfuric acid (10.1 g, 97%) is added dropwise, ensuring the temperature remains below 40°C.
- Reaction: The mixture is maintained at 40°C for 1 hour with continuous stirring.
- Precipitation: The reaction mixture is then poured into 200 g of ice water while stirring, leading to the precipitation of the product.
- Purification: The precipitate is collected by filtration, washed thoroughly with water, and dried to yield N-tert-**butylacrylamide**. Recrystallization from a suitable solvent like warm dry benzene can be performed for further purification.[9][10]

A simplified workflow for the synthesis of N-tert-butylacrylamide is depicted below.





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Synthesis Workflow of N-tert-butylacrylamide



Polymerization of N-tert-butylacrylamide

N-tert-**butylacrylamide** is a valuable monomer for the production of a variety of polymers and copolymers.[6] Its temperature-sensitive nature makes it particularly useful in the development of smart polymers.[2]

Experimental Protocol for Free Radical Copolymerization

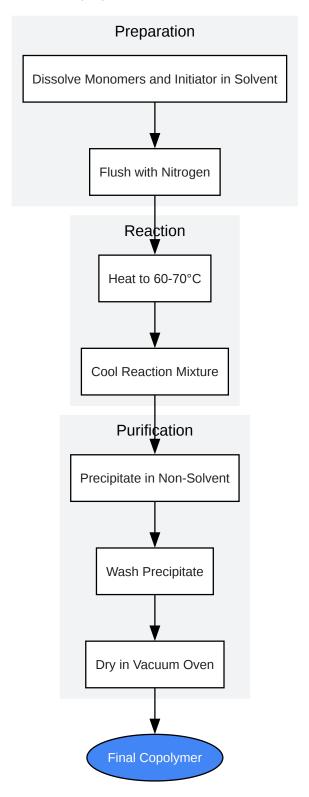
This protocol describes a general procedure for the copolymerization of N-tertbutylacrylamide with another monomer, such as N-vinylpyrrolidone:

- Monomer Solution: A total of 5g of monomers (N-tert-butylacrylamide and N-vinylpyrrolidone) and 50 mg of a free radical initiator like 2,2'-azobisisobutyronitrile (AIBN) are dissolved in a suitable solvent (e.g., Dioxane or DMF) in a reaction tube to form a homogenous solution.[9][11][12]
- Inert Atmosphere: The mixture is flushed with an inert gas, such as oxygen-free dry nitrogen, to remove oxygen which can inhibit polymerization.[9][11]
- Polymerization: The reaction vessel is sealed and placed in a thermostat bath at a specific temperature (e.g., 60-70°C) to initiate polymerization.[9][11][12] The reaction is allowed to proceed for a duration that yields a conversion below 10%.[9]
- Precipitation and Purification: After cooling, the polymer solution is poured into a non-solvent, such as ice-cold water or methanol, to precipitate the copolymer.[9][11][12] The precipitate is then washed with a suitable solvent (e.g., methanol) to remove any unreacted monomers.[9] [11][12]
- Drying: The purified copolymer is dried in a vacuum oven for 24 hours.[11][12]

Below is a graphical representation of the copolymerization workflow.



Copolymerization Workflow



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Copolymerization Workflow



Applications in Research and Drug Development

The unique properties of N-tert-**butylacrylamide** and its polymers make them suitable for a range of applications.

Drug Delivery Systems

The temperature-sensitive nature of NTBA-based polymers makes them promising candidates for smart drug delivery systems.[2][13] These polymers can undergo conformational changes in response to temperature variations, enabling controlled release of therapeutic agents.[2] Copolymers of NTBA can be formulated into hydrogels for encapsulating and delivering drugs like bovine serum albumin.[1][13]

Anti-Angiogenic Cancer Therapy

N-tert-**butylacrylamide** has been utilized in studies on abiotic anti-VEGF nanoparticles for anti-angiogenic cancer therapy.[1][13]

Cell Immobilization and Protein Dewatering

The properties of NTBA are also beneficial for applications such as the immobilization of cells and the dewatering of proteins.[2][13]

Other Industrial Applications

Beyond biomedical applications, NTBA and its copolymers are used in various industries, including:

- Personal Care: In hair care products, its polymers provide excellent curl retention.[13]
- Paper Industry: It acts as a retention aid, improving the flocculation of pulp fibers.[2][13]
- Coatings and Adhesives: It enhances the thermal stability and durability of coatings and adhesives.[6]
- Thickeners: Copolymers of NTBA and acrylic acid are effective thickening agents, even under high pH conditions.[2][13]



Safety and Handling

N-tert-**butylacrylamide** is considered hazardous and should be handled with appropriate safety precautions. It is harmful if swallowed and causes serious eye irritation.[14] Always refer to the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.[14] It is recommended to work in a well-ventilated area and use personal protective equipment, including gloves and safety glasses.[14]

Conclusion

N-tert-**butylacrylamide** is a monomer with significant potential in both academic research and industrial applications. Its unique chemical structure and the resulting properties of its polymers, particularly their temperature sensitivity, open up numerous possibilities in fields ranging from advanced materials to innovative drug delivery systems. This guide provides a foundational understanding of NTBA, offering detailed protocols and data to support its application in scientific and developmental endeavors.

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